

Comprehensive Disposal Guide: 5-Nonylcyclohexane-1,3-dione[1]

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Compound of Interest

Compound Name: 5-Nonylcyclohexane-1,3-dione

CAS No.: 61621-52-1

Cat. No.: B14596594

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Executive Summary: Operational Safety & Logistics

Compound: **5-Nonylcyclohexane-1,3-dione** CAS: 61621-52-1 Chemical Class:

-Diketone / Cyclic 1,3-dione Primary Hazards: Skin/Eye Irritant, Potential Aquatic Toxicity (Long-chain alkyl).[1] Disposal Method: High-temperature incineration via licensed chemical waste contractor.[1]

Urgent Directive: Do NOT dispose of this compound down the drain. The lipophilic nonyl chain significantly increases the risk of bioaccumulation and aquatic toxicity compared to the parent cyclohexane-1,3-dione.[1]

Part 1: Chemical Characterization & Hazard Assessment

To dispose of a chemical safely, you must understand its behavior in the waste stream. **5-Nonylcyclohexane-1,3-dione** exhibits dual functionality that dictates its handling:

- Acidic Core (The "Head"): The 1,3-dione moiety exists in equilibrium with its enol form, making the compound weakly acidic (pKa 5-6).[1]
 - Operational Insight: It is soluble in dilute aqueous bases (e.g., 1M NaOH), which is the most effective method for decontamination of glassware.
- Lipophilic Tail (The "Body"): The C9 (nonyl) alkyl chain renders the molecule highly hydrophobic.
 - Operational Insight: It will not dissolve in water alone.[1] Spills require organic solvents (Ethanol, Acetone) or surfactant-heavy aqueous solutions for cleanup.[1]

Physical Properties Table

Property	Value / Characteristic	Relevance to Disposal
Physical State	Solid or Viscous Liquid (depending on purity/temp)	Requires solid waste protocols or secondary containment if liquid.[1]
Solubility	Organic solvents (DCM, EtOAc), Aqueous Base	Use base bath for cleaning; do not use water for spills.
Acidity (pKa)	~5.2 (Estimated based on Dimedone)	Compatible with general organic waste; avoid mixing with strong oxidizers.[1]
Flash Point	>110°C (Predicted)	Classified as combustible, not highly flammable.

Part 2: Regulatory Classification (RCRA)

Applicable to US-based laboratories under 40 CFR.[1]

This compound is not explicitly listed on the EPA's P-list (Acutely Toxic) or U-list (Toxic).[1] However, the generator is responsible for determining if the waste exhibits hazardous characteristics.

- Ignitability (D001): Unlikely (Flash point > 60°C).[1]
- Corrosivity (D002): Non-corrosive (Solid/Viscous liquid).[1]
- Reactivity (D003): Stable.
- Toxicity (D0xx): Not a standard TCLP contaminant.[1]

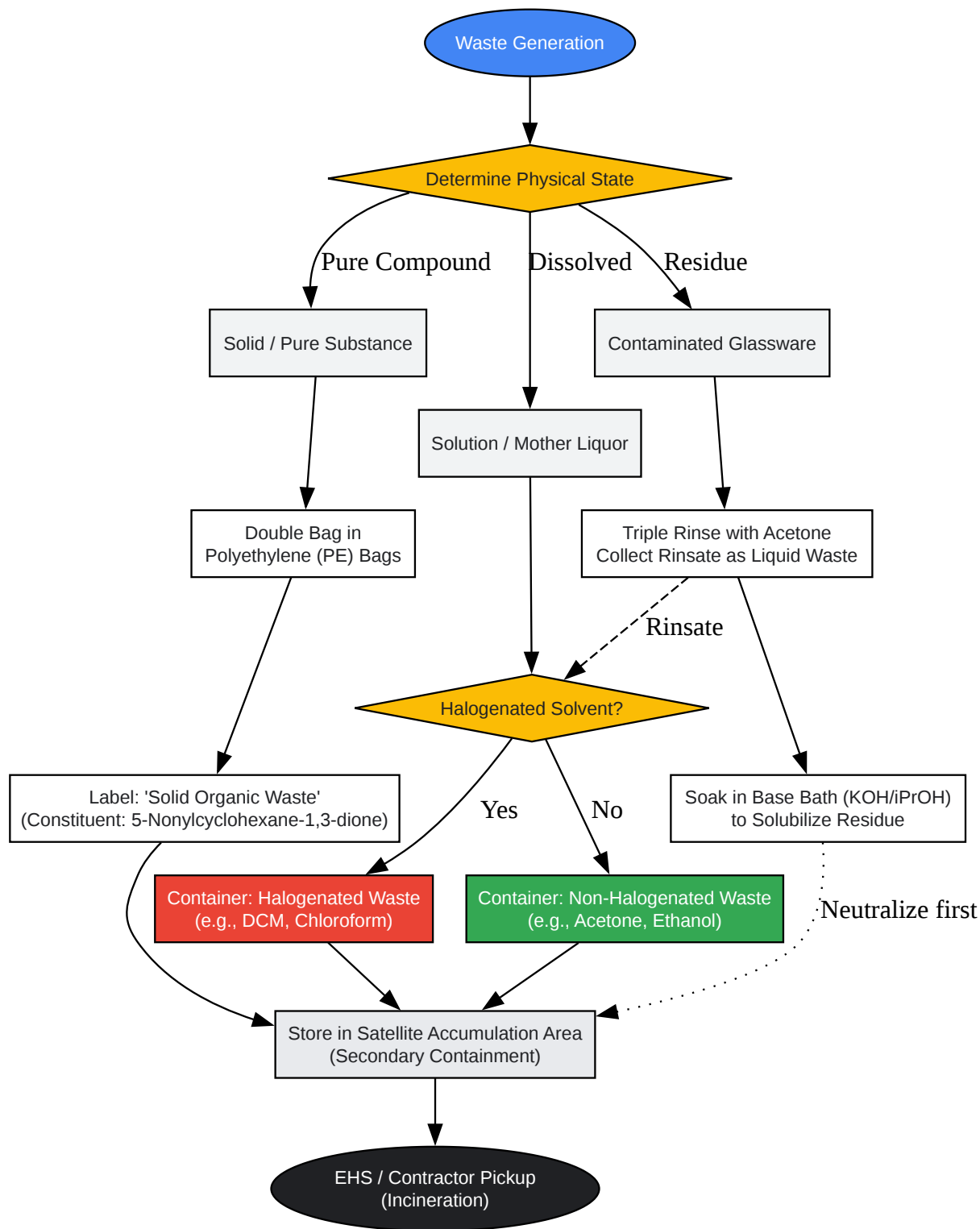
Determination: Classify as Non-Regulated Chemical Waste unless mixed with hazardous solvents (e.g., Chloroform, Methanol), in which case the mixture assumes the hazard codes of the solvent (e.g., F002, F003).[2]

Best Practice: Treat as Hazardous Organic Waste for incineration to ensure complete destruction of the biologically active core.

Part 3: Disposal Procedures

Workflow Visualization

The following decision tree outlines the logical flow for disposing of **5-Nonylcyclohexane-1,3-dione** in various states.



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Figure 1: Decision logic for the segregation and packaging of **5-Nonylcyclohexane-1,3-dione** waste streams.

Protocol A: Solid Waste (Pure Compound)

Scenario: Expired reagent, synthesis yield, or spill debris.

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or double-bag in heavy-duty clear polyethylene bags.
- Labeling: Clearly mark the container with the full chemical name. Do not use abbreviations (e.g., "5-NCHD").
- Segregation: Store away from strong oxidizers (e.g., nitric acid, permanganates) to prevent potential exothermic oxidation of the alkyl chain.

Protocol B: Liquid Waste (Solutions)

Scenario: HPLC waste, reaction mixtures, mother liquors.

- Solvent Compatibility:
 - Halogenated: If dissolved in DCM or Chloroform, place in the "Halogenated Organic" carboy.
 - Non-Halogenated: If dissolved in Methanol, Ethyl Acetate, or Acetone, place in the "Non-Halogenated Organic" carboy.
- pH Check: If the solution is highly acidic or basic (e.g., from a quench), neutralize to pH 5–9 before adding to the central waste carboy to prevent drum pressurization.

Protocol C: Decontamination (Glassware & Spills)

Mechanism: The acidity of the 1,3-dione protons allows the molecule to form a water-soluble enolate salt in the presence of a base.^[1]

Cleaning Glassware:

- Pre-Rinse: Rinse gross residue with acetone.^[1] Collect this as organic waste.

- Solubilization: Soak glassware in a base bath (Ethanolic KOH or dilute NaOH) or wash with an alkaline detergent (e.g., Alconox). The base deprotonates the dione, making it water-soluble and easily washed away.

Spill Cleanup (Solid/Viscous):

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Containment: If liquid, dike with absorbent pads.
- Removal: Scoop solids into a waste jar.
- Final Polish: Wipe the surface with a paper towel soaked in dilute sodium carbonate () or soapy water.^[1] This is more effective than water alone due to the lipophilicity of the nonyl chain.

Part 4: Safety & Emergency Response

Hazard Scenario	Immediate Action
Skin Contact	Wash with soap and water for 15 minutes. ^[1] The compound is lipophilic; soap is essential to remove it from skin oils. ^[1]
Eye Contact	Rinse with water for 15 minutes. ^{[1][3][4][5]} Seek medical attention if irritation persists (standard for irritants).
Inhalation	Move to fresh air. ^{[1][3][4][5][6][7][8][9]} If solid dust is inhaled, monitor for respiratory irritation.
Fire	Use , dry chemical, or foam. ^[3] Water spray may spread the fire if the compound is in a molten state (floating on water).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 17900, Nonylcyclohexane. (Used for lipophilic chain properties and aquatic toxicity inference). Retrieved from [[Link](#)][1]
- US Environmental Protection Agency (2025). Resource Conservation and Recovery Act (RCRA) Orientation Manual. (Waste classification standards). [1][7][8][10] Retrieved from [[Link](#)]

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